

Application Notes and Protocols: The Role of Methylpyrrolidone in Perovskite Solar Cell Fabrication

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Compound of Interest

Compound Name: Methylpyrrolidone

Cat. No.: B10776120

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Methyl-2-pyrrolidone (NMP), a polar aprotic solvent, has emerged as a critical component in the fabrication of high-performance and stable perovskite solar cells (PSCs). Its unique physicochemical properties, including a high boiling point, strong coordination ability with precursor components, and lower volatility compared to commonly used solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO), allow for more controlled film formation.^[1] These characteristics lead to perovskite films with enhanced uniformity, larger grain sizes, and a reduced density of defects, ultimately boosting device efficiency and longevity.^{[1][2]} This document provides detailed application notes and experimental protocols for utilizing **methylpyrrolidone** in the fabrication of perovskite solar cells.

Data Presentation: Performance Enhancement with NMP

The introduction of NMP as either a solvent or an additive in the perovskite precursor solution has been shown to significantly improve the photovoltaic performance of the resulting solar cells. The following tables summarize quantitative data from various studies, highlighting the impact of NMP on key device parameters.

Table 1: Effect of NMP as an Additive on Perovskite Solar Cell Performance

NMP Concentration (vol%)	Open-Circuit Voltage (VOC) (V)	Short-Circuit Current Density (JSC) (mA/cm ²)	Fill Factor (FF) (%)	Power Conversion Efficiency (PCE) (%)	Reference
4	-	-	-	-	[3]
5	0.91	18.65	~77	13.04	[3]
6	-	-	-	10.75	[3]

Table 2: Impact of NMP as a Co-solvent on Perovskite Solar Cell Performance

Solvent System	Open-Circuit Voltage (VOC) (V)	Short-Circuit Current Density (JSC) (mA/cm ²)	Fill Factor (FF) (%)	Power Conversion Efficiency (PCE) (%)	Reference
DMF:DMSO (4:1)	-	-	-	17.05	[4]
DMF:DMSO:NMP (4:0.75:0.25)	-	-	-	21.53	[4]
DMAc/DMSO	-	-	-	~15.8	[5]
DMAc/NMP (annealed)	-	-	-	17.38	[5]
DMAc/NMP (no annealing)	-	-	-	17.09	[5]

Table 3: Optimization of MACl Additive with NMP-based Solvent System

Solvent System	MACl Concentration (mol%)	Power Conversion Efficiency (PCE) (%)	Reference
NMP/DMF (1:9)	20-30	>23	[1][6]
DMSO-based	50	~20	[1][6]

Experimental Protocols

The following are detailed methodologies for key experiments involving **methylpyrrolidone** in the fabrication of perovskite solar cells.

Protocol 1: Perovskite Film Fabrication using NMP as a Co-solvent (Anti-solvent Method)

This protocol is based on the use of an NMP/DMF solvent system with methylammonium chloride (MACl) as an additive.[1][7]

1. Precursor Solution Preparation:

- Prepare a mixed solvent of N,N-dimethylformamide (DMF) and N-methyl-2-pyrrolidone (NMP) with a volume ratio of 9:1.[1]
- Dissolve formamidinium iodide (FAI), lead(II) iodide (PbI₂), and lead(II) bromide (PbBr₂) in the mixed solvent to achieve a total molar concentration of 1.35 M. The specific molar quantities are 1.35 M FAI, 1.32975 M PbI₂, and 0.02025 M PbBr₂. [1]
- Add methylammonium chloride (MACl) as an additive at the desired molar concentration (e.g., 20-30 mol% relative to the total precursor concentration).[1]
- Agitate the solution at room temperature until all components are fully dissolved. The solution should be used without filtration.[1]

2. Substrate Preparation:

- Use indium tin oxide (ITO) coated glass substrates.
- Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun and treat with UV-ozone for 15 minutes to enhance surface wettability.

3. Deposition of Electron Transport Layer (ETL):

- Deposit a layer of SnO₂ onto the cleaned ITO substrates. (Details of SnO₂ deposition are specific to the chosen method, e.g., spin-coating of a nanoparticle solution).

4. Perovskite Film Deposition:

- Transfer the substrates into a nitrogen-filled glovebox.
- Deposit the perovskite precursor solution onto the ETL-coated substrate.
- Spin-coat the precursor solution. A two-step program is common (e.g., 1000 rpm for 10 s, followed by 5000 rpm for 30 s).
- During the second step of spin-coating (at approximately 15 seconds), drip an anti-solvent such as chlorobenzene (CB) (e.g., 30 μ L) onto the spinning substrate.[\[1\]](#)[\[7\]](#)
- Immediately after spin-coating, anneal the perovskite films on a hotplate at 155 °C for 15 minutes.[\[1\]](#)[\[7\]](#)

5. Deposition of Hole Transport Layer (HTL) and Electrode:

- Prepare a spiro-OMeTAD solution by dissolving spiro-OMeTAD in chlorobenzene, typically with additives like t-BP and Li-TFSI.[\[1\]](#)
- Spin-coat the HTL solution onto the perovskite layer.
- Finally, thermally evaporate a metal electrode (e.g., gold or silver) on top of the HTL to complete the device.

Protocol 2: Green Anti-Solvent Engineering for NMP-processed Perovskite Films

This protocol describes a two-step anti-solvent technique to improve the morphology of perovskite films processed with NMP.[8]

1. Precursor Solution Preparation:

- Prepare a perovskite precursor solution using N-Methyl-2-pyrrolidone (NMP) as the primary solvent.

2. Perovskite Film Deposition and Two-Step Anti-Solvent Treatment:

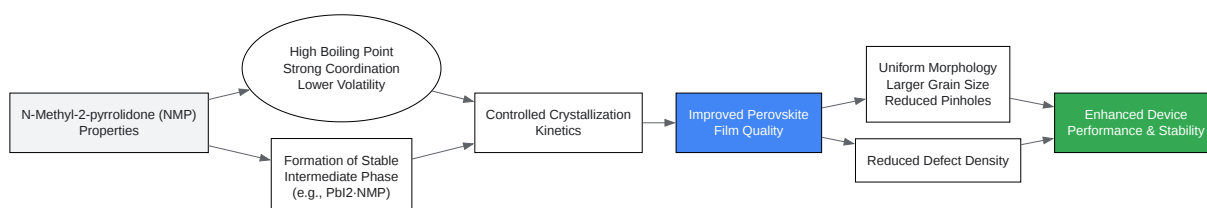
- Deposit the NMP-based precursor solution onto the substrate via spin-coating.
- Step 1 (Fast Nucleation): During the spin-coating process, deposit ethyl acetate (EA) onto the precursor film to induce rapid nucleation.[8]
- Step 2 (Crystal Growth Modification): Subsequently, add a solution of methylammonium chloride (MACl) dissolved in isopropanol (IPA) to influence the crystal growth process.[8]

3. Annealing and Device Completion:

- Anneal the film to form the final perovskite structure.
- Proceed with the deposition of the hole transport layer and metal electrode as described in Protocol 1.

Visualizations

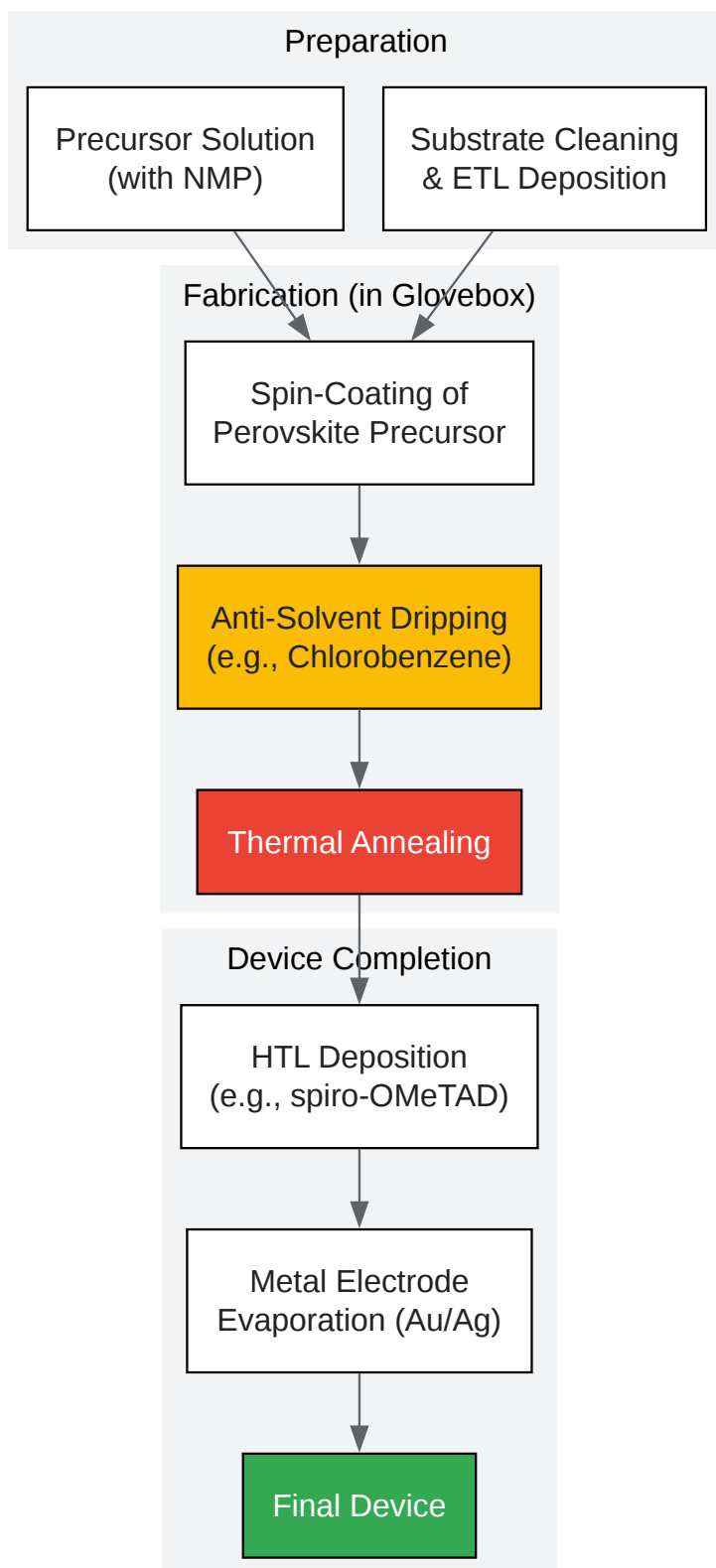
Logical Relationship: NMP's Influence on Perovskite Film Quality



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Caption: Logical flow of NMP's impact on perovskite film quality.

Experimental Workflow: Perovskite Solar Cell Fabrication using NMP



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Caption: Workflow for fabricating PSCs with NMP.

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